

Application Notes and Protocols: Benzyl Phenylacetate as a Fixative in Fragrance Formulations

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Compound of Interest

Compound Name: Benzyl phenylacetate

Cat. No.: B085878

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Introduction

Benzyl phenylacetate is an aromatic ester recognized for its sweet, floral, and honey-like aroma, reminiscent of jasmine.^[1] Beyond its own pleasant scent profile, **benzyl phenylacetate** is valued in the fragrance industry for its role as a fixative.^[2] Fixatives are essential components in perfumery that reduce the evaporation rate of more volatile fragrance ingredients, thereby enhancing the longevity and stability of the overall scent profile.^[1] This document provides detailed application notes and experimental protocols for evaluating the efficacy of **benzyl phenylacetate** as a fragrance fixative.

Physicochemical and Olfactory Properties of Benzyl Phenylacetate

A comprehensive understanding of the properties of **benzyl phenylacetate** is crucial for its effective application in fragrance formulations.

Property	Value	Reference
Chemical Name	Benzyl 2-phenylacetate	[2]
Synonyms	Phenylacetic acid benzyl ester, Benzyl α -toluate	[1]
CAS Number	102-16-9	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1][3]
Molecular Weight	226.27 g/mol	[1][3]
Appearance	Colorless liquid	[1]
Odor Profile	Sweet, floral, jasmine, honey, with cocoa undertones	[2][4]
Boiling Point	316 - 318 °C	[1]
Solubility	Soluble in alcohol, insoluble in water	[5]
Substantivity on Smelling Strip	> 400 hours	[2]

Application and Usage Levels

Benzyl phenylacetate serves as a middle-to-base note in fragrance compositions, contributing to the heart of the scent while providing a fixative effect.[2] Its versatility allows for its use in a variety of product types.

Application	Recommended Concentration Range (%) in Fragrance Concentrate
Fine Fragrance (e.g., Perfumes, Eau de Parfum)	0.5 - 5.0
Personal Care (e.g., Lotions, Creams)	0.1 - 2.0
Household Products (e.g., Air Fresheners)	0.2 - 3.0

Note: These are general guidelines. Optimal concentrations should be determined through empirical testing for each specific formulation.

Mechanism of Action as a Fixative

The primary mechanism by which **benzyl phenylacetate** and other fixatives function is by lowering the vapor pressure of the more volatile fragrance components. Due to its higher molecular weight and lower volatility compared to top and middle note ingredients, it forms intermolecular bonds with these lighter molecules, slowing their evaporation from the skin or other substrates. This "anchoring" effect leads to a more linear and prolonged scent release profile.

Experimental Protocols for Efficacy Evaluation

To quantitatively assess the performance of **benzyl phenylacetate** as a fixative, two primary methodologies are recommended: instrumental analysis via headspace gas chromatography-mass spectrometry (GC-MS) and sensory analysis through trained panel evaluation.

Instrumental Analysis: Headspace GC-MS for Evaporation Rate Determination

This protocol allows for the quantitative measurement of the concentration of fragrance volatiles in the headspace above a sample over time, providing a direct measure of the evaporation rate.

Objective: To compare the evaporation rate of a model fragrance formulation with and without the addition of **benzyl phenylacetate**.

Materials:

- Model fragrance accord (e.g., a simple floral or citrus blend)
- **Benzyl phenylacetate**
- Ethanol (perfumer's grade)
- Headspace vials (20 mL) with magnetic crimp caps and septa
- Solid-Phase Microextraction (SPME) fibers (e.g., PDMS/DVB)
- Gas Chromatograph-Mass Spectrometer (GC-MS) with a headspace autosampler

Procedure:

- Sample Preparation:
 - Control Formulation: Prepare a 10% solution of the model fragrance accord in ethanol.
 - Test Formulation: Prepare a 10% solution of the model fragrance accord in ethanol, with the addition of 2% **benzyl phenylacetate** (of the total formulation).
- Application:
 - Pipette 100 μ L of the control formulation into a headspace vial.
 - Pipette 100 μ L of the test formulation into a separate headspace vial.
 - Prepare multiple vials for each formulation to be analyzed at different time points.
- Incubation and Headspace Sampling:
 - Place the vials in the headspace autosampler, maintained at a constant temperature (e.g., 32°C to simulate skin temperature).
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), perform automated headspace SPME sampling.
 - SPME Parameters: Expose the SPME fiber to the headspace of the vial for a fixed time (e.g., 15 minutes) to allow for equilibrium.^[6]
- GC-MS Analysis:
 - After each sampling interval, the SPME fiber is automatically desorbed in the GC inlet.
 - Suggested GC-MS Parameters:
 - Inlet Temperature: 250°C
 - Column: DB-5ms (30 m x 0.25 mm x 0.25 μ m) or equivalent

- Oven Program: Initial temperature of 50°C, hold for 2 minutes, ramp to 250°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Detector: Scan range of m/z 40-400.
- Data Analysis:
 - Identify the major volatile compounds from the model fragrance accord in the chromatograms.
 - Integrate the peak areas for each identified compound at each time point for both the control and test formulations.
 - Plot the peak area of each volatile compound as a function of time for both formulations. A slower decay in peak area for the test formulation indicates a fixative effect.

Expected Outcome: The inclusion of **benzyl phenylacetate** is expected to decrease the rate of decline in the headspace concentration of the more volatile fragrance components, as illustrated by smaller reductions in their corresponding peak areas over time compared to the control.

Sensory Analysis: Trained Panel Evaluation of Fragrance Longevity

This protocol provides a method for assessing the perceived intensity and longevity of a fragrance on a substrate, which is a crucial measure of fixative performance.

Objective: To determine if the addition of **benzyl phenylacetate** to a fragrance formulation results in a perceivable increase in scent longevity and intensity over time.

Materials:

- Control and Test fragrance formulations as prepared in section 5.1.
- Perfumer's testing strips (blotters).

- A panel of trained sensory assessors (minimum of 8-10 panelists).
- An odor-free, well-ventilated evaluation room.^[7]
- Coffee beans (for olfactory palate cleansing).

Procedure:

- Sample Preparation and Application:
 - Dip the end of a perfumer's testing strip into the control formulation for 2 seconds.
 - Dip a separate, identical strip into the test formulation for 2 seconds.
 - Allow the strips to air-dry for 1 minute.
 - Code each strip with a random, three-digit number to blind the panelists.
- Sensory Evaluation:
 - Present the coded blotters to the panelists in a randomized order.
 - At specified time intervals (e.g., 0, 0.5, 1, 2, 4, 6, and 8 hours), instruct the panelists to evaluate the intensity of the fragrance on each strip.^[8]
 - Panelists should rate the fragrance intensity on a labeled magnitude scale (LMS) from 0 (no scent) to 100 (strongest imaginable).
 - Provide coffee beans for panelists to smell between evaluations to minimize olfactory fatigue.
- Data Analysis:
 - For each time point, calculate the average intensity rating for both the control and test formulations.
 - Plot the average intensity rating as a function of time for both formulations.

- Perform statistical analysis (e.g., t-test or ANOVA) to determine if there is a significant difference in perceived intensity between the control and test formulations at each time point.

Expected Outcome: The fragrance formulation containing **benzyl phenylacetate** is expected to receive significantly higher intensity ratings at later time points compared to the control, demonstrating its effectiveness in prolonging the perceived scent.

Data Presentation: Representative Results

The following tables present hypothetical, yet representative, data from the experimental protocols described above.

Table 6.1: Representative Headspace GC-MS Data for a Volatile Top Note (Limonene)

Time (Hours)	Peak Area of Limonene (Control - No Fixative)	Peak Area of Limonene (Test - with Benzyl Phenylacetate)	% Decrease from Initial (Control)	% Decrease from Initial (Test)
0	1,500,000	1,480,000	0%	0%
1	900,000	1,100,000	40%	26%
2	450,000	750,000	70%	49%
4	150,000	400,000	90%	73%
6	50,000	200,000	97%	86%
8	< 10,000	90,000	>99%	94%

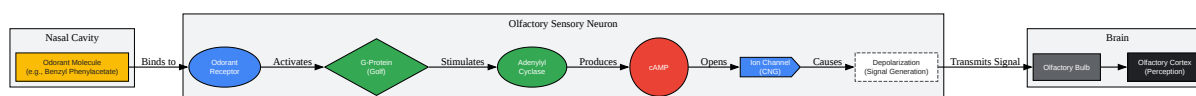
Table 6.2: Representative Sensory Panel Data (Average Intensity Rating on LMS)

Time (Hours)	Average Intensity (Control - No Fixative)	Average Intensity (Test - with Benzyl Phenylacetate)
0	85	84
0.5	70	75
1	55	65
2	35	50
4	15	30
6	5	18
8	1	10

Visualizations

Olfactory Signaling Pathway

The perception of fragrance, including the sustained release profile enhanced by fixatives like **benzyl phenylacetate**, is initiated by a complex signaling cascade in the olfactory system.

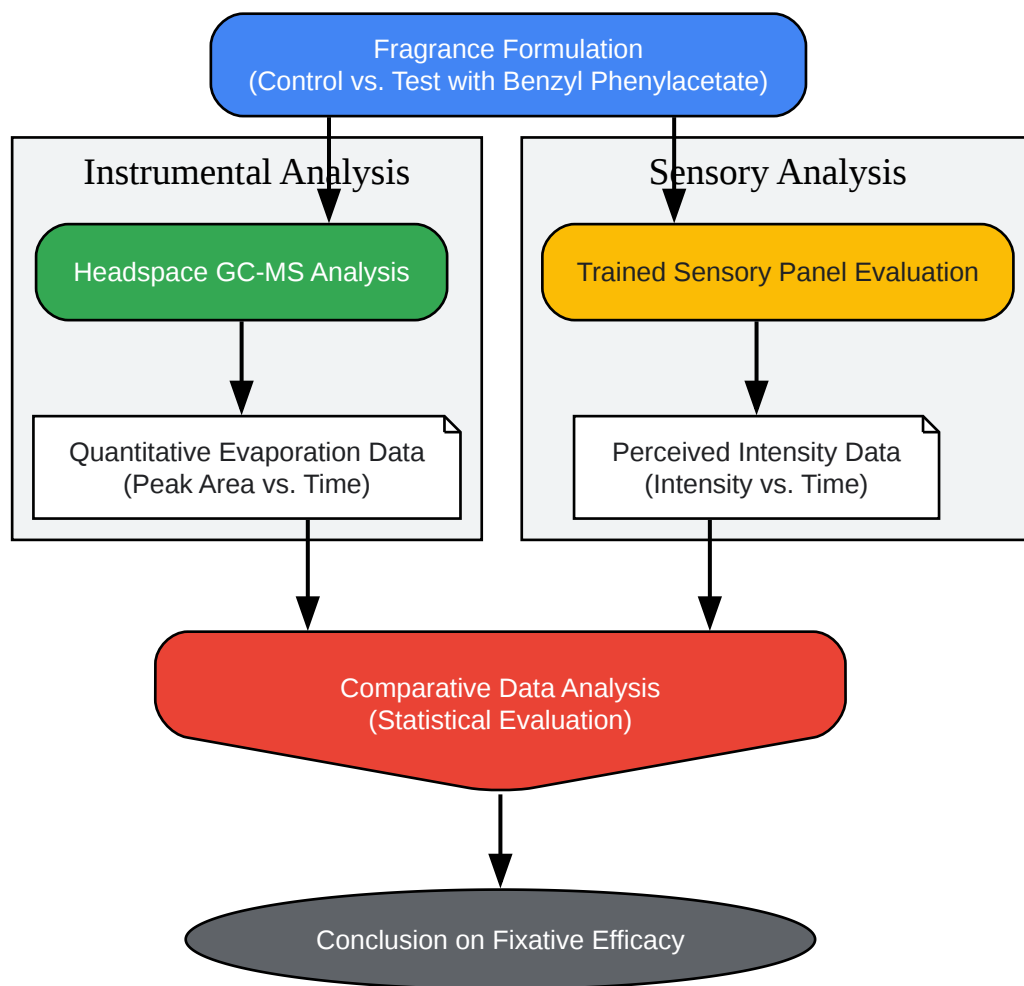


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Simplified diagram of the olfactory signal transduction pathway.

Experimental Workflow for Fixative Evaluation

A logical workflow is essential for the systematic evaluation of fragrance fixatives.



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Workflow for the evaluation of **benzyl phenylacetate** as a fragrance fixative.

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